

Personal protective equipment for handling ST-1006 Maleate

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Compound of Interest

Compound Name: ST-1006 Maleate

Cat. No.: B15139953

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Essential Safety and Handling Guide for ST-1006 Maleate

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for laboratory personnel handling **ST-1006 Maleate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Data Summary

ST-1006 Maleate is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects^[1]. The following table summarizes its key hazard information.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Acute Toxicity, Oral (Category 4)	GHS07: Exclamation Mark	Warning	H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling. [1] P270: Do not eat, drink or smoke when using this product. [1] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [1] P330: Rinse mouth. [1]
Acute Aquatic Toxicity (Category 1)	GHS09: Environment	Warning	H400: Very toxic to aquatic life.	P273: Avoid release to the environment. [1] P391: Collect spillage. [1]
Chronic Aquatic Toxicity (Category 1)	GHS09: Environment	Warning	H410: Very toxic to aquatic life with long lasting effects.	P501: Dispose of contents/container to an approved waste disposal plant. [1]

Note: No occupational exposure limit values have been established for **ST-1006 Maleate**[\[1\]](#).

Personal Protective Equipment (PPE)

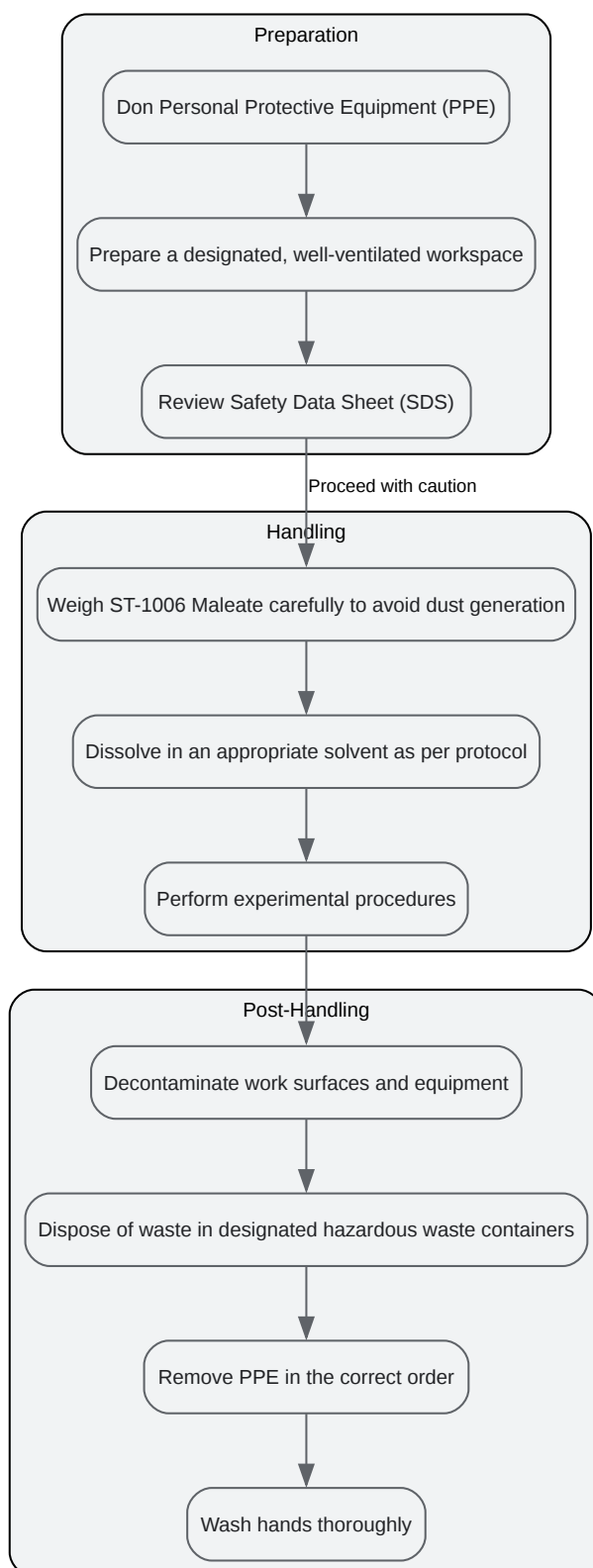
Consistent and proper use of PPE is the primary defense against chemical exposure. The following PPE is mandatory when handling **ST-1006 Maleate**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory. Should be equipped with side-shields to provide comprehensive protection[1].
Hand Protection	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin contact. Nitrile gloves are a common choice for handling chemicals in a laboratory setting.
Body Protection	Impervious Clothing/Lab Coat	A lab coat or other impervious clothing should be worn to protect the skin and personal clothing from potential splashes[1].
Respiratory Protection	Suitable Respirator	Use a NIOSH/MSHA-approved respirator when working in areas with inadequate ventilation or when there is a risk of inhaling dust or aerosols[2].

Operational and Handling Plan

Adherence to a strict operational plan is crucial for minimizing the risk of exposure and ensuring a safe laboratory environment.

Workflow for Handling **ST-1006 Maleate**:



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Caption: Standard Operating Procedure for Handling **ST-1006 Maleate**.

Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of an emergency. All personnel must be familiar with these procedures.

Emergency Response Protocol:

In case of exposure, follow these first-aid measures immediately:

- **Eye Contact:** Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[1].
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Get medical aid if irritation develops or persists[1].
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid[1].
- **Ingestion:** If swallowed, call a poison control center or doctor immediately for treatment advice. Do NOT induce vomiting. Rinse mouth with water[1].

In the event of a spill, follow these steps:

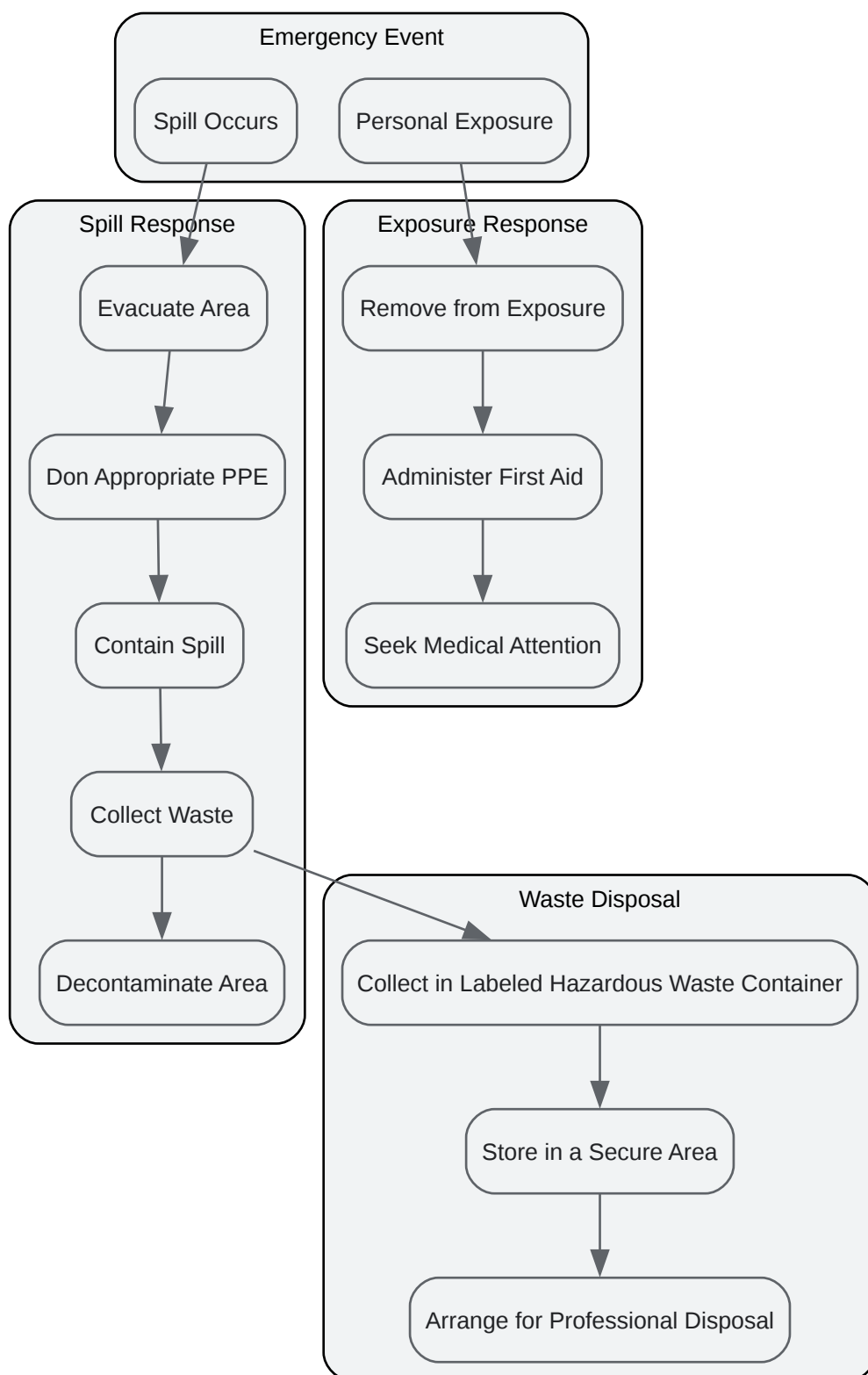
- **Evacuate:** Immediately evacuate the area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use an inert absorbent material to contain the spill.
- **Clean-up:** Wear appropriate PPE and carefully collect the spilled material and absorbent. Place in a sealed container for disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent (e.g., alcohol) followed by soap and water[1].

Waste Disposal Plan:

All waste containing **ST-1006 Maleate** must be treated as hazardous waste.

- Solid Waste: Collect in a designated, labeled, and sealed container.
- Liquid Waste: Collect in a designated, labeled, and sealed solvent waste container.
- Disposal: All waste must be disposed of through an approved hazardous waste disposal company, following all local, state, and federal regulations^[1]. Do not dispose of down the drain or in regular trash.

Emergency and Disposal Workflow:



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Caption: Emergency Response and Disposal Workflow for **ST-1006 Maleate**.

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References

- 1. ST-1006 Maleate|1196994-12-3|MSDS [dcchemicals.com]
- 2. gram.edu [gram.edu]
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